

A Comprehensive Health and Safety Guide for 7-Methyl-8-nitroquinoline

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Compound of Interest

Compound Name: 7-Methyl-8-nitroquinoline

CAS No.: 7471-63-8

Cat. No.: B1293703

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Prepared for Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide to the health and safety considerations for **7-Methyl-8-nitroquinoline** (CAS No. 7471-63-8). As a Senior Application Scientist, the following information synthesizes critical safety data with practical, field-proven insights to ensure the safe handling and use of this compound in a research and development setting. The structure of this guide is designed to provide a logical and accessible flow of information, from fundamental properties to emergency response, empowering personnel with the knowledge to work safely.

Compound Identification and Physicochemical Properties

7-Methyl-8-nitroquinoline is a nitroaromatic heterocyclic compound used primarily as a pharmaceutical intermediate and a building block in chemical synthesis.^{[1][2][3]} Its chemical structure, featuring a quinoline core with methyl and nitro functional groups, dictates its reactivity and potential biological activity, including possible mutagenic properties.^{[1][4]} Understanding its fundamental properties is the first step in a robust safety assessment.

Identifier/Property	Value	Source(s)
IUPAC Name	7-methyl-8-nitroquinoline	[1]
CAS Number	7471-63-8	[4][5]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[2][5]
Molecular Weight	188.18 g/mol	[1][4][5]
Appearance	White to yellow or brown solid/crystalline powder	[1][6]
Melting Point	182-187 °C (359.6-368.6 °F)	[6]
Solubility	Insoluble in water	[3]
InChI Key	ZZDTVYJYMRSNQL-UHFFFAOYSA-N	[7][5]

Hazard Identification and GHS Classification

7-Methyl-8-nitroquinoline is classified as a hazardous substance. The primary concerns are its potential for causing genetic defects, along with skin and eye irritation.[4] The Globally Harmonized System (GHS) classification provides a universally understood framework for these hazards.

GHS Pictograms:

Hazard Class	Hazard Statement	Code	Source(s)
Germ Cell Mutagenicity	Suspected of causing genetic defects	H341	[3][4][6]
Reproductive Toxicity	May damage fertility or the unborn child	H360	[6][8]
Skin Corrosion/Irritation	Causes skin irritation	H315	[4]
Serious Eye Damage/Irritation	Causes serious eye irritation	H319	[4]

Key Precautionary Statements (P-Statements):

Category	Statement	Code	Source(s)
Prevention	Obtain special instructions before use.	P201	[4] [6]
	Do not handle until all safety precautions have been read and understood.	P202	[4] [6] [8]
	Wash skin thoroughly after handling.	P264	[4]
	Wear protective gloves/protective clothing/eye protection/face protection.	P280	[4]
Response	IF exposed or concerned: Get medical advice/attention.	P308+P313	[4] [6]
	IF ON SKIN: Wash with plenty of water.	P302+P352	[6]
	If eye irritation persists: Get medical advice/attention.	P337+P313	
Storage	Store locked up.	P405	[4] [9]
Disposal	Dispose of contents/container to an approved waste disposal plant.	P501	[4] [6]

Toxicological Profile and Health Effects

The toxicological properties of **7-Methyl-8-nitroquinoline** have not been fully investigated.^[10] However, the available data, primarily from safety data sheets and related compound studies, points to significant health concerns that demand stringent safety protocols.

- **Primary Route of Exposure:** In a laboratory setting, the primary routes of exposure are inhalation of the powder, skin contact, and eye contact.^[11] Ingestion is less likely but possible through poor hygiene practices.
- **Germ Cell Mutagenicity (H341):** This is the most significant long-term health risk. The presence of the nitro group on the quinoline scaffold suggests potential for mutagenic activity.^[1] Research on related methylquinolines has shown varying levels of mutagenicity in *Salmonella typhimurium* assays, with 7-methylquinoline's activity being comparable to the parent quinoline compound.^[12] This classification as a suspected mutagen necessitates that exposure be minimized to the lowest possible level.
- **Reproductive Toxicity (H360):** Some suppliers classify this compound as potentially damaging to fertility or the unborn child.^{[6][8]} This requires special consideration for personnel of reproductive age, and all exposures should be strictly controlled.
- **Acute Effects (Irritation):** Direct contact with the compound causes skin and serious eye irritation.^[4] Symptoms of skin contact may include redness and discomfort.^[11] Eye contact can cause significant damage and requires immediate and thorough rinsing.^[9] Inhalation of dust may cause respiratory tract irritation.^[11]

The Hierarchy of Controls for Safe Handling

A proactive approach to safety prioritizes systematic risk reduction over reliance on personal protective equipment (PPE). The hierarchy of controls is a fundamental risk management principle that provides a framework for implementing the most effective safety measures. The causality is clear: engineering out a hazard is always superior to providing a barrier against it.

Hierarchy of Controls for 7-Methyl-8-nitroquinoline

Elimination
(Most Effective)

Not feasible as the compound is required.

Substitution

Substitute with a less hazardous chemical.
Often not possible in specific research.

Engineering Controls

Isolate people from the hazard.

- Use in a certified chemical fume hood.
- Use a powder-containment balance enclosure for weighing.

Administrative Controls

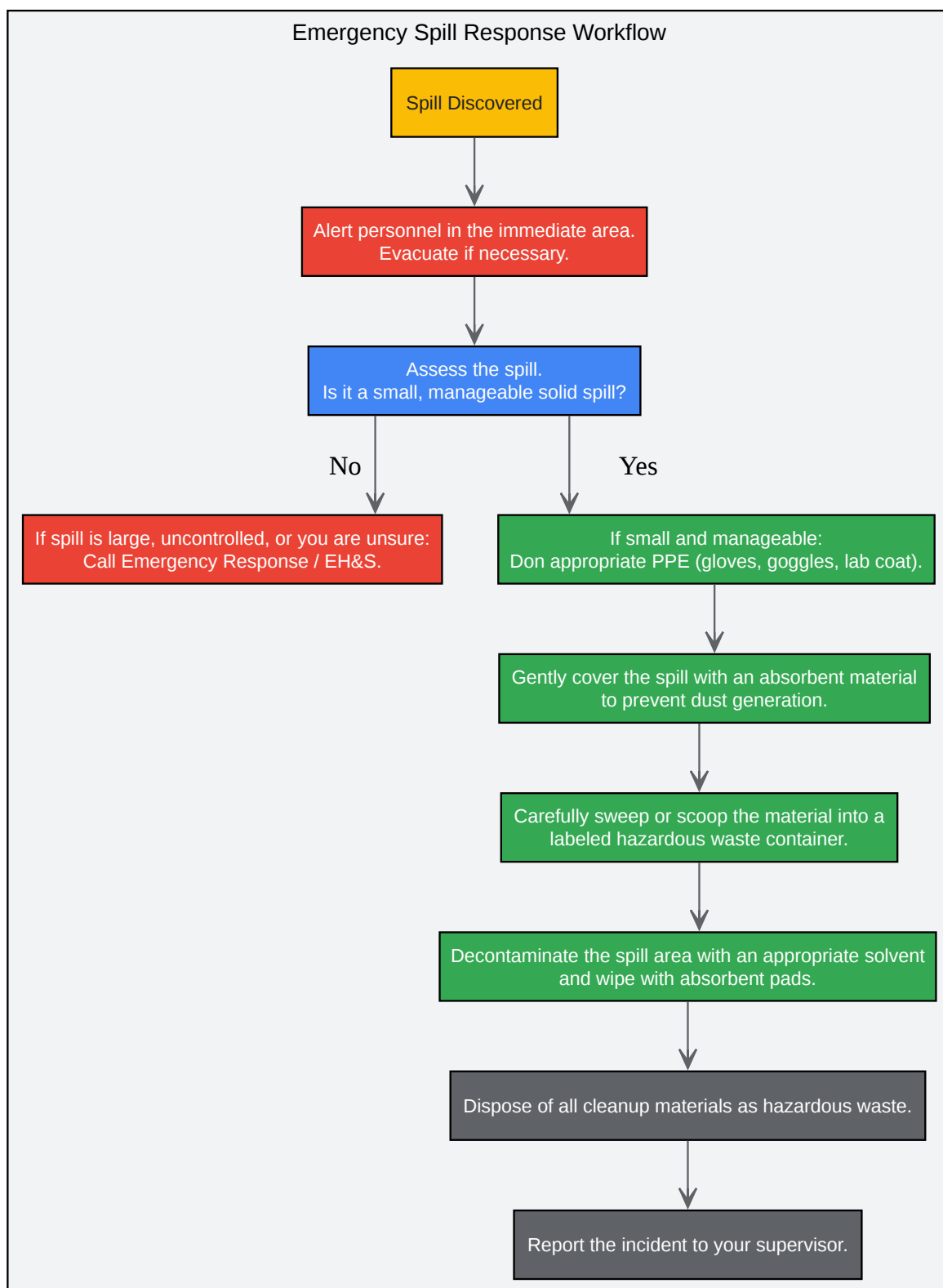
Change the way people work.

- Develop and enforce a Standard Operating Procedure (SOP).
- Provide mandatory safety training.
- Restrict access to authorized personnel.

Personal Protective Equipment (PPE)
(Least Effective)

Protect the worker with PPE.

- Nitrile gloves, safety goggles, lab coat.
- Use respiratory protection if dust cannot be controlled.



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Sources

- 1. Buy 7-Methyl-8-nitroquinoline | 7471-63-8 [smolecule.com]
- 2. CAS 7471-63-8: 7-Methyl-8-nitroquinoline | CymitQuimica [cymitquimica.com]
- 3. 7-Methyl-8-nitroquinoline, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. chemeo.com [chemeo.com]
- 6. 7-Methyl-8-nitroquinoline | 7471-63-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. L03882.14 [thermofisher.com]
- 8. 7-Methyl-8-nitroquinoline | 7471-63-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. fishersci.com [fishersci.com]
- 11. echemi.com [echemi.com]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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